

Essential Safety and Operational Guidance for Handling 9,10-Dibromoanthracene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9,10-Dibromoanthracene

Cat. No.: B139309

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **9,10-Dibromoanthracene**, ensuring laboratory safety and operational integrity.

This document provides critical safety protocols and logistical plans for the use of **9,10-Dibromoanthracene** in a laboratory setting. Adherence to these guidelines is essential for minimizing risks and ensuring a safe research environment.

Hazard Identification and Personal Protective Equipment (PPE)

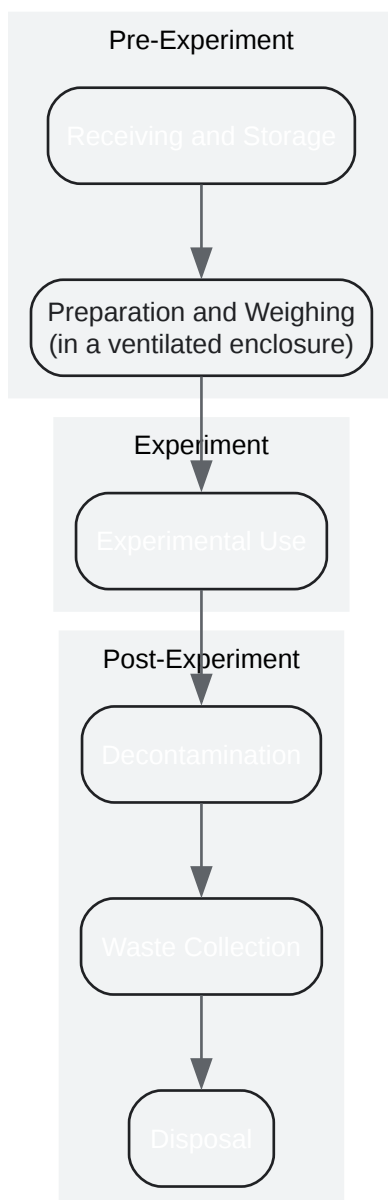
9,10-Dibromoanthracene is a chemical that requires careful handling due to its potential health and environmental hazards. The primary hazards include skin irritation, serious eye irritation, and respiratory irritation.^{[1][2][3]} It is also very toxic to aquatic life with long-lasting effects.^{[1][3][4]}

To mitigate these risks, the following personal protective equipment is mandatory when handling this compound.

Protection Type	Specification	Standard
Eye Protection	Safety glasses with side-shields or goggles	EN166 (EU) or 29 CFR 1910.133 (OSHA)[5]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Consult glove manufacturer for specific breakthrough times.
Respiratory Protection	P2 (EN 143) or N99 (US) full-face particle respirator	Required when dusts are generated or in poorly ventilated areas.[1]
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes	To prevent skin exposure.[5]

Operational Workflow for Handling 9,10-Dibromoanthracene

The following diagram outlines the standard operating procedure for the safe handling of **9,10-Dibromoanthracene** from receipt to disposal.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. downloads.ossila.com [downloads.ossila.com]
- 2. fishersci.ca [fishersci.ca]
- 3. 9,10-Dibromoanthracene | C₁₄H₈Br₂ | CID 68226 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. capotchem.com [capotchem.com]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guidance for Handling 9,10-Dibromoanthracene]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b139309#personal-protective-equipment-for-handling-9-10-dibromoanthracene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com